

Application Notes and Protocols: 5-Chloro-2-methoxyaniline as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 5-Chloro-4-ethoxy-2-methoxyaniline

Cat. No.: B13279416

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

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Introduction: The Strategic Importance of 5-Chloro-2-methoxyaniline in Medicinal Chemistry

5-Chloro-2-methoxyaniline, a substituted aniline derivative, has emerged as a critical building block in the synthesis of a diverse array of biologically active molecules. Its unique electronic and structural features, arising from the interplay of the chloro, methoxy, and amino substituents on the benzene ring, make it a valuable precursor for generating complex molecular architectures with significant therapeutic potential. The strategic placement of these functional groups allows for selective chemical modifications, enabling the construction of targeted libraries of compounds for drug discovery programs.

This intermediate is particularly prominent in the development of novel anticancer agents. The aniline moiety provides a reactive handle for amide bond formation, a cornerstone of medicinal

chemistry, allowing for its incorporation into larger scaffolds that can interact with specific biological targets. Research has demonstrated its utility in the synthesis of sulfonamide derivatives that exhibit potent anti-proliferative activity.

This guide provides a comprehensive overview of the properties, safe handling, and a detailed protocol for the application of 5-Chloro-2-methoxyaniline in the synthesis of a lead compound with potential therapeutic applications.

Physicochemical and Safety Data

A thorough understanding of the physicochemical properties and safety profile of a pharmaceutical intermediate is paramount for its effective and safe utilization in a laboratory setting.

Table 1: Physicochemical Properties of 5-Chloro-2-methoxyaniline

Property	Value	Source
CAS Number	95-03-4	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₈ ClNO	[1] [2] [3]
Molecular Weight	157.60 g/mol	[1] [2] [4]
Appearance	Off-white to tan crystalline powder or flakes	[5]
Melting Point	81-83 °C	[4] [5]
Synonyms	2-Amino-4-chloroanisole, 5-Chloro-o-anisidine	[4] [6]

Safety and Handling Precautions:

5-Chloro-2-methoxyaniline is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated laboratory or under a fume hood.[\[6\]](#)

- Hazard Statements: Toxic if swallowed, in contact with skin, or if inhaled.[\[6\]](#) Causes skin and serious eye irritation.[\[1\]](#)

- **Precautionary Measures:** Wear protective gloves, protective clothing, eye protection, and face protection.^[6] Avoid breathing dust.^[6] Do not eat, drink, or smoke when using this product.^[6]
- **Storage:** Store in a well-ventilated place. Keep container tightly closed and store locked up.^[6]

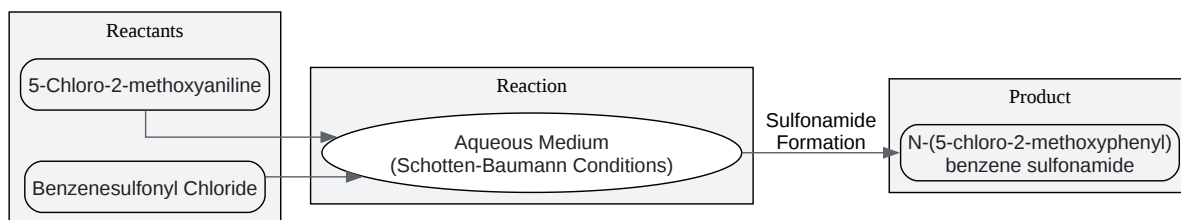
Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.

Application in the Synthesis of Anticancer Sulfonamides

A significant application of 5-Chloro-2-methoxyaniline is in the synthesis of sulfonamide derivatives, a class of compounds with a broad spectrum of pharmacological activities, including anticancer properties.^{[7][8]} The following protocol details the synthesis of N-(5-chloro-2-methoxyphenyl)benzene sulfonamide, a foundational structure that can be further derivatized to explore structure-activity relationships (SAR).

Synthetic Workflow Overview

The synthesis involves the reaction of 5-Chloro-2-methoxyaniline with benzenesulfonyl chloride in an aqueous medium. This reaction, a variation of the Schotten-Baumann reaction, proceeds via nucleophilic attack of the aniline nitrogen on the sulfonyl chloride, leading to the formation of a stable sulfonamide bond.^{[5][9][10]}



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Caption: Synthetic workflow for N-(5-chloro-2-methoxyphenyl)benzene sulfonamide.

Experimental Protocol: Synthesis of N-(5-chloro-2-methoxyphenyl)benzene sulfonamide

This protocol is adapted from established procedures for the synthesis of N-substituted sulfonamides.[7]

Materials:

- 5-Chloro-2-methoxyaniline (2-amino-4-chloroanisole)
- Benzenesulfonyl chloride
- Deionized water
- Sodium bicarbonate (or other suitable base)
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Magnetic stirrer and stir bar
- pH paper or pH meter

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, suspend 5-Chloro-2-methoxyaniline (1.0 eq) in deionized water.

- **Addition of Benzenesulfonyl Chloride:** To the stirred suspension, add benzenesulfonyl chloride (1.0 eq).
- **Base Addition and pH Adjustment:** Slowly add a saturated aqueous solution of sodium bicarbonate to the mixture while monitoring the pH. Maintain the pH of the reaction mixture in the basic range (pH 8-9). The base neutralizes the hydrochloric acid generated during the reaction.
- **Reaction Monitoring:** Stir the reaction mixture vigorously at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting aniline is consumed.
- **Work-up:**
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Extract the product with ethyl acetate.
 - Combine the organic extracts and wash sequentially with deionized water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Isolation and Purification:**
 - Filter the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to obtain the crude product.
 - The crude N-(5-chloro-2-methoxyphenyl)benzene sulfonamide can be purified by recrystallization or column chromatography on silica gel to yield the final product.

Table 2: Characterization Data for N-(5-chloro-2-methoxyphenyl)benzene sulfonamide

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ ClNO ₃ S	[7]
Molecular Weight	297.76 g/mol	[7]
Appearance	Colorless needle-like crystals	[7]
Melting Point	140-142 °C	[7]
Yield	91%	[7]

Causality in Experimental Choices

- **Aqueous Medium:** The use of an aqueous medium for this type of reaction is a key feature of the Schotten-Baumann conditions.[10] It allows for the use of an inorganic base to neutralize the HCl byproduct, which is insoluble in the organic phase where the product resides.
- **Choice of Base:** Sodium bicarbonate is a mild and effective base for this transformation. It is crucial to maintain a basic pH to drive the reaction to completion by neutralizing the generated acid, which would otherwise protonate the starting aniline, rendering it non-nucleophilic.
- **Extraction Solvent:** Ethyl acetate is a common choice for extracting moderately polar organic compounds from aqueous solutions due to its good solvating properties and ease of removal.

Conclusion and Future Directions

5-Chloro-2-methoxyaniline is a versatile and valuable intermediate in pharmaceutical synthesis. The protocol detailed herein for the synthesis of N-(5-chloro-2-methoxyphenyl)benzene sulfonamide provides a robust and efficient method for accessing a core scaffold with demonstrated potential in the development of anticancer agents. The resulting sulfonamide can be further functionalized, for example, through N-alkylation or substitution on the benzenesulfonyl ring, to generate a library of analogs for comprehensive structure-activity relationship studies. The strategic use of this intermediate will undoubtedly continue to contribute to the discovery and development of novel therapeutics.

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